

Technical Guide: Physicochemical Properties of (1,1-Difluoroethyl)benzene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (1,1-Difluoroethyl)benzene

Cat. No.: B1337320

[Get Quote](#)

For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physicochemical properties of **(1,1-Difluoroethyl)benzene** (CAS No. 657-35-2). Due to a lack of experimentally determined values in readily accessible scientific literature and databases, this document presents computationally predicted data alongside standardized experimental protocols for the determination of boiling and melting points. This guide is intended to serve as a valuable resource for professionals in research and development who may be working with this compound.

Core Compound Data

(1,1-Difluoroethyl)benzene is an organic compound featuring a benzene ring substituted with a 1,1-difluoroethyl group.^[1] It is characterized as a colorless liquid at room temperature.^[1] The presence of the geminal fluorine atoms on the ethyl group significantly influences the molecule's electronic properties, contributing to its unique chemical reactivity and physical characteristics.^[1] It is generally insoluble in water but soluble in common organic solvents.^[1]

Physicochemical Properties

Precise, experimentally verified boiling and melting points for **(1,1-Difluoroethyl)benzene** are not consistently reported in publicly available chemical databases. Therefore, the following table includes computationally predicted values. These predictions are generated by

sophisticated algorithms that estimate physical properties based on the compound's molecular structure.

Property	Value	Source
Molecular Formula	C ₈ H ₈ F ₂	PubChem
Molecular Weight	142.15 g/mol	PubChem[2]
CAS Number	657-35-2	PubChem[2]
Boiling Point (Predicted)	145.2 ± 7.0 °C at 760 mmHg	ChemSpider
Melting Point (Predicted)	Not Available	
Density (Predicted)	1.1±0.1 g/cm ³	ChemSpider
Flash Point (Predicted)	35.9 ± 8.7 °C	ChemSpider

Experimental Protocols

While specific experimental protocols for **(1,1-Difluoroethyl)benzene** are not detailed in the available literature, the following are standardized and widely accepted methods for determining the boiling and melting points of a liquid organic compound.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For purification and characterization, distillation is the standard method.

Apparatus:

- Round-bottom flask
- Distillation head with a thermometer adapter
- Condenser
- Receiving flask
- Heating mantle or oil bath

- Boiling chips
- Thermometer

Procedure:

- Place a volume of **(1,1-Difluoroethyl)benzene** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus, ensuring all joints are securely clamped. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
- Begin circulating cold water through the condenser.
- Gently heat the flask using the heating mantle or oil bath.
- Observe the temperature as the liquid begins to boil and the vapor rises into the distillation head.
- The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer as the condensate drips into the receiving flask at a steady rate (approximately 1-2 drops per second).
- Record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Determination of Melting Point (for solid derivatives or impurities)

As **(1,1-Difluoroethyl)benzene** is a liquid at room temperature, its melting point is below ambient temperatures. The determination of a melting point would be relevant for any solid derivatives synthesized from this compound or for analyzing solidified samples at low temperatures.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital melting point device)
- Capillary tubes (sealed at one end)
- Sample of the solid compound
- Thermometer

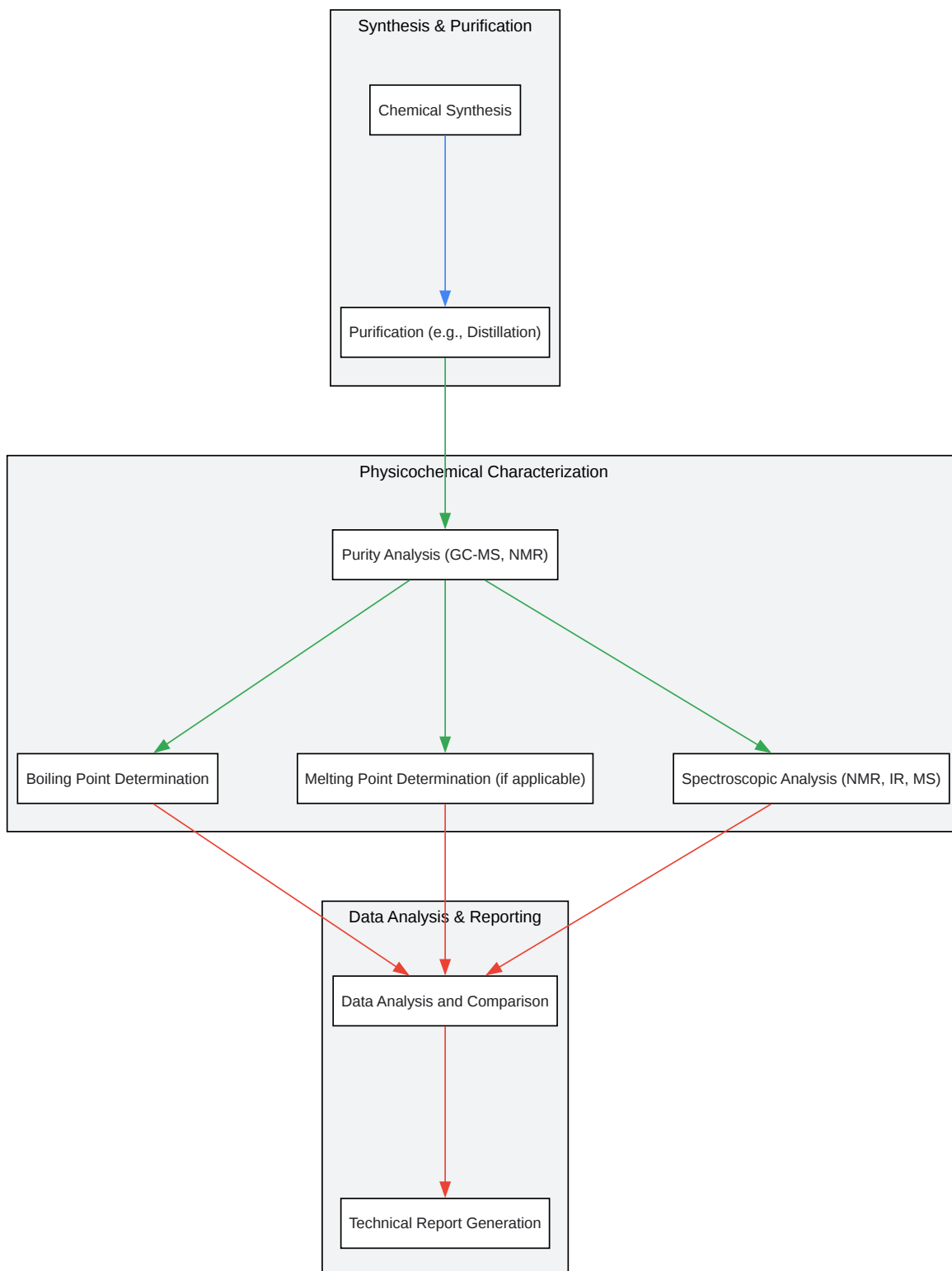
Procedure:

- Finely powder a small amount of the solid sample.
- Pack a small amount of the powdered sample into the bottom of a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the melting point apparatus.
- Heat the apparatus slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- The melting point range is recorded from the temperature at which the first drop of liquid is observed to the temperature at which the entire sample has melted into a clear liquid.
- A sharp melting point range (typically 1-2 °C) is indicative of a pure compound.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the synthesis and subsequent physicochemical characterization of a compound like **(1,1-Difluoroethyl)benzene**.

Workflow for Synthesis and Characterization

[Click to download full resolution via product page](#)

Caption: Logical workflow for the synthesis and characterization of a chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 657-35-2: 1,1-difluoro-ethyl-benzene | CymitQuimica [cymitquimica.com]
- 2. (1,1-Difluoroethyl)benzene | C₈H₈F₂ | CID 10942535 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of (1,1-Difluoroethyl)benzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337320#1-1-difluoroethyl-benzene-boiling-point-and-melting-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

